

# Personal protective equipment for handling Indinavir Sulfate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Indinavir Sulfate

Cat. No.: B1671877

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## Essential Safety and Handling Guide for Indinavir Sulfate

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Indinavir Sulfate**. The following procedural steps and data are designed to ensure safe operational handling and disposal of this compound.

### Hazard Identification

**Indinavir Sulfate** is classified with several hazards that necessitate careful handling. It is harmful if swallowed, causes skin irritation, and leads to serious eye irritation.[1][2][3] Additionally, it may cause respiratory irritation and is suspected of damaging fertility or the unborn child.[1][2][3] When handled as a powder, it may form combustible dust concentrations in the air.[3][4]

### Personal Protective Equipment (PPE) Requirements

Consistent and proper use of personal protective equipment is the most critical step in mitigating exposure risks. The following table summarizes the recommended PPE for handling **Indinavir Sulfate**.

Body Part	Personal Protective Equipment	Specification and Use Notes
Eyes/Face	Safety Goggles with Side-Shields / Face Shield	Must be worn at all times to protect from splashes and dust. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Hands	Chemical-Resistant Gloves	Protective gloves are mandatory. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> For tasks with higher exposure risk, consider double-gloving. <a href="#">[5]</a> <a href="#">[6]</a> Change gloves immediately if they are torn, punctured, or contaminated. <a href="#">[5]</a>
Body	Protective Gown / Lab Coat	Wear an impervious, lint-free, solid-front gown with long sleeves and tight-fitting cuffs. <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Respiratory	Respirator	A suitable respirator should be used when handling the powder form to avoid inhaling dust particles, especially in areas without dedicated exhaust ventilation. <a href="#">[1]</a>

## Operational Handling Plan

Adherence to a strict operational workflow is essential for safety.

### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area. The use of a chemical fume hood or other appropriate exhaust ventilation is strongly recommended.[\[1\]](#)
- Ensure safety showers and eyewash stations are readily accessible.

- Minimize dust generation by handling the compound carefully. Avoid actions that could create aerosols.[1][3][7]
- Implement measures to prevent static electricity buildup, such as electrical grounding and bonding.[7][8]

## 2. Handling the Compound:

- Before handling, ensure all required PPE is correctly worn.
- Wash hands thoroughly with soap and water after handling and before breaks.[1][2][3][4]
- Do not eat, drink, or smoke in the laboratory area where **Indinavir Sulfate** is handled.[1]
- Keep the container tightly closed when not in use.[8]

## 3. Post-Handling:

- Decontaminate the work surface after completion of tasks.
- Properly remove and dispose of contaminated PPE to prevent cross-contamination.[5]
- Contaminated clothing should be removed and washed before reuse.[1][3]

# Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is critical.

Exposure Type	Immediate First Aid Response
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, removing contact lenses if present and easy to do. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a> Seek prompt medical attention. <a href="#">[1]</a>
Skin Contact	Remove contaminated clothing and rinse the affected skin area thoroughly with plenty of soap and water. <a href="#">[1]</a> <a href="#">[3]</a> Seek medical attention. <a href="#">[1]</a>
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, provide respiratory support. <a href="#">[1]</a> Seek medical attention. <a href="#">[1]</a>
Ingestion	Rinse the mouth with water. Do NOT induce vomiting. <a href="#">[1]</a> Seek immediate medical attention. <a href="#">[1]</a>
Accidental Spill	Evacuate the area. <a href="#">[1]</a> Wearing full PPE, contain the spill and prevent it from entering drains. <a href="#">[1]</a> Absorb the material with an inert, non-combustible material and collect it for disposal. <a href="#">[1]</a> Clean the spill area thoroughly. <a href="#">[1]</a>

## Storage and Disposal Plan

### Storage:

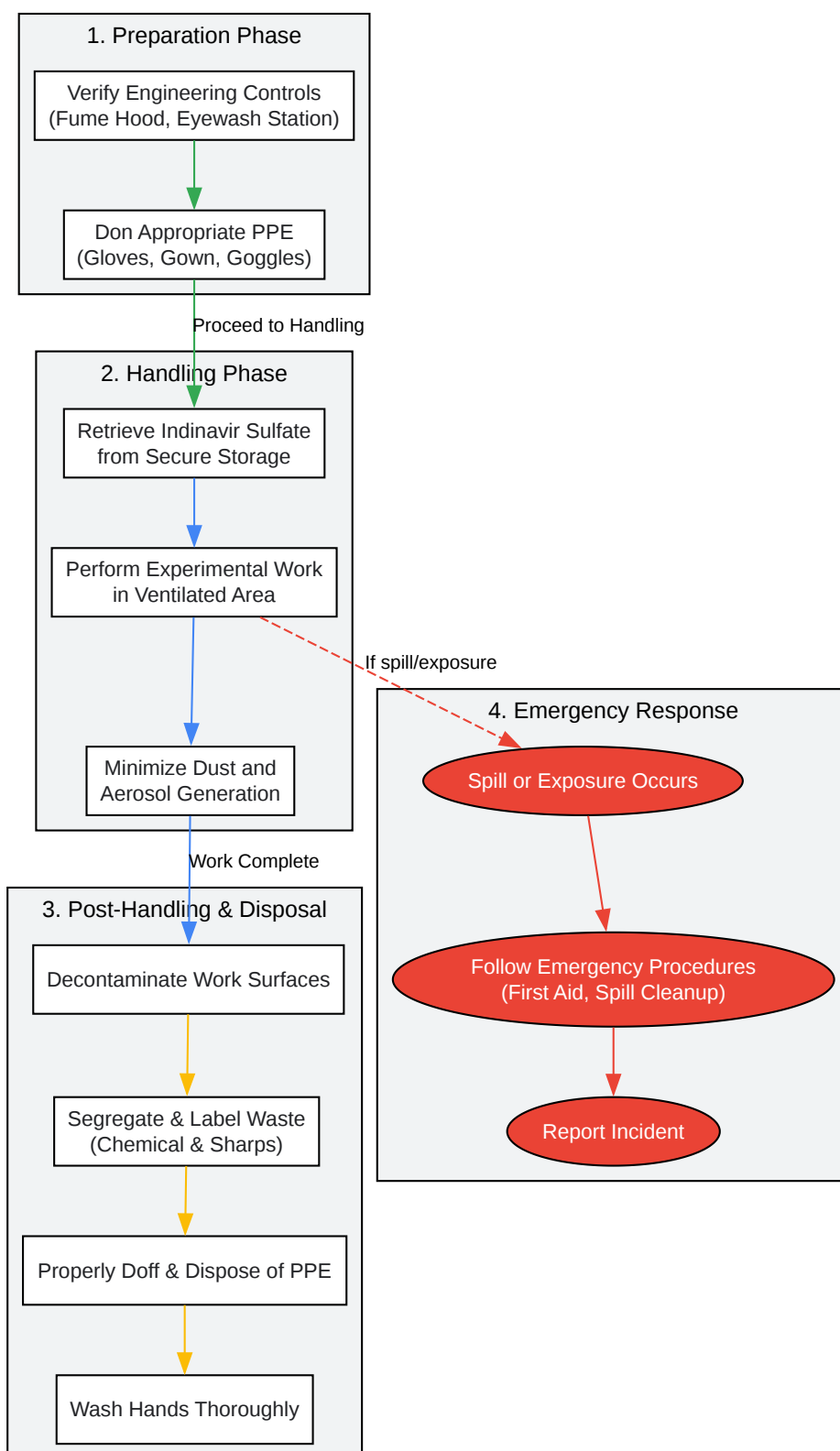
- Store **Indinavir Sulfate** in a tightly sealed container in a cool, well-ventilated, and secure area.[\[1\]](#)[\[8\]](#)
- The recommended storage temperature is typically -20°C, though some formulations may be stored at 2-8°C or room temperature (15-30°C).[\[1\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) Always follow the specific storage instructions provided by the supplier.
- Protect from moisture, direct sunlight, and sources of ignition.[\[1\]](#)[\[12\]](#)

- Store away from incompatible materials such as strong acids, alkalis, and oxidizing agents.  
[1]

Disposal:

- Dispose of waste material in accordance with all applicable local, state, and federal regulations.[1]
- Do not dispose of the compound by flushing it down the toilet or discarding it in the regular trash.[9]
- Expired or waste pharmaceuticals should ideally be returned to the manufacturer or disposed of through a licensed medical waste contractor.[9]
- Empty containers must be treated as hazardous waste and disposed of appropriately.[8]

## Safe Handling Workflow for Indinavir Sulfate



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Caption: Workflow for the safe handling of **Indinavir Sulfate**.

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Email: [info@benchchem.com](mailto:info@benchchem.com)